

Spectroscopic and Synthetic Insights into Phenethylboronic Acid: A Technical Guide

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Compound of Interest

Compound Name: Phenethylboronic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the nuclear magnetic resonance (NMR) spectroscopic data for **phenethylboronic acid** and its pinacol ester derivative. It also details a common experimental protocol for the synthesis of arylboronic acids, which can be adapted for **phenethylboronic acid**. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug development and other scientific endeavors where **phenethylboronic acid** is a molecule of interest.

Nuclear Magnetic Resonance (NMR) Data

The following tables summarize the ^1H and ^{13}C NMR spectral data for 2-phenylethylboronic acid and its pinacol ester. This information is crucial for the identification and characterization of these compounds.

Table 1: ^1H NMR Data of 2-Phenylethylboronic Acid Pinacol Ester in CDCl_3

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Integration	Assignment
7.38	m	4H	Aromatic (C ₆ H ₅)	
7.28	m	1H	Aromatic (C ₆ H ₅)	
2.85	t	7.6	2H	-CH ₂ -Ph
1.33	t	7.6	2H	-CH ₂ -B
1.25	s	12H	Pinacol (-C(CH ₃) ₂)	

Table 2: ¹³C NMR Data of 2-Phenylethylboronic Acid Pinacol Ester in CDCl₃

Chemical Shift (δ) ppm	Assignment
142.8	Aromatic (ipso-C)
128.4	Aromatic (CH)
128.3	Aromatic (CH)
125.9	Aromatic (CH)
83.5	Pinacol (-C(CH ₃) ₂)
29.5	-CH ₂ -Ph
24.8	Pinacol (-CH ₃)

Note: The signal for the carbon attached to boron is often broad and may not be observed.

Table 3: ¹H NMR Data of a Phenylboronic Acid-Citrate Complex in DMSO-d₆

While specific data for free **phenethylboronic acid** is not readily available in the searched literature, the following data for a phenylboronic acid-citrate complex in DMSO-d₆ provides insight into the expected aromatic signals.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
11.60	s	3H	-OH
7.52–7.38	m	2H	Aromatic
7.27–7.10	m	3H	Aromatic
2.71	d	2H	Citrate
2.60	d	2H	Citrate

Experimental Protocols

The following is a general procedure for the synthesis of arylboronic acids from the corresponding aryl bromide. This method can be adapted for the synthesis of 2-phenylethylboronic acid from 2-phenylethyl bromide.

General Synthesis of Arylboronic Acids

Materials:

- Magnesium turnings
- Anhydrous Tetrahydrofuran (THF)
- Aryl bromide (e.g., 2-phenylethyl bromide)
- Trimethyl borate (B(OMe)_3)
- Anhydrous Diethyl ether (Et_2O)
- Hydrochloric acid (HCl , 1M)
- Sodium hydroxide (NaOH , 1M)

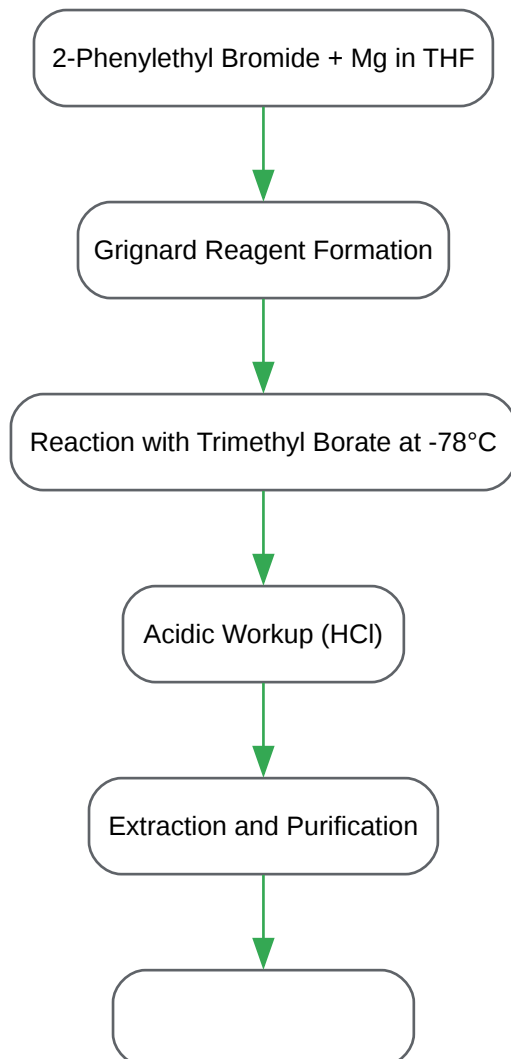
Procedure:

- To a stirred suspension of magnesium turnings in anhydrous THF under a nitrogen atmosphere, a few drops of a solution of the aryl bromide in THF are added.
- Once the Grignard reaction initiates (indicated by a temperature increase), the remaining aryl bromide solution is added dropwise.
- The mixture is stirred vigorously for approximately 40 minutes.
- The Grignard reagent is then transferred via cannula to a solution of trimethyl borate in diethyl ether at -78 °C.
- After 20 minutes, the reaction mixture is slowly warmed to room temperature and stirred for 24 hours.
- A 1M HCl solution is added dropwise, and the mixture is stirred for 1 hour.
- Diethyl ether is added, and the phases are separated.
- The aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with a 1M NaOH solution.
- The basic aqueous layer is then acidified with concentrated HCl at 0 °C until the pH reaches 1, at which point the boronic acid precipitates.
- The pure product is obtained by filtration.[\[1\]](#)

Experimental Workflow

The synthesis of **phenethylboronic acid** via the Grignard reaction with trimethyl borate can be visualized as a straightforward workflow.

Synthesis of Phenethylboronic Acid



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Caption: Synthetic workflow for **phenethylboronic acid**.

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References

- 1. cris.unibo.it [cris.unibo.it]
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